

"Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride" potential research applications

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Compound of Interest

Compound Name: *Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride*

CAS No.: 337464-25-2

Cat. No.: B1504520

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Technical Whitepaper: Methyl 4-Hydroxypiperidine-2-Carboxylate HCl A Pivotal Scaffold for Peptidomimetics and Drug Discovery

Executive Summary

Methyl 4-hydroxypiperidine-2-carboxylate hydrochloride is a versatile, chiral building block belonging to the piperidine family. Structurally defined as a higher homologue of 4-hydroxypiperidine, this compound offers a unique combination of a secondary amine, a secondary alcohol, and a methyl ester. These three orthogonal functional handles make it a "privileged scaffold" in medicinal chemistry, particularly for the synthesis of peptidomimetics, protease inhibitors, and conformationally restricted alkaloids.

This guide provides a technical deep-dive into the structural properties, synthetic utility, and therapeutic applications of this compound, designed for researchers in drug discovery and

organic synthesis.

Structural Properties & Stereochemistry[1]

The core utility of methyl 4-hydroxypiperidine-2-carboxylate lies in its ability to induce specific conformational constraints when incorporated into a peptide backbone or small molecule drug.

- **Conformational Locking:** Unlike the flexible glycine or alanine, the piperidine ring exists predominantly in a chair conformation. This restricts the dihedral angles (and) of the peptide backbone, stabilizing secondary structures like -turns or polyproline helices.
- **Stereochemical Diversity:** The compound possesses two chiral centers (C2 and C4).
 - (2S, 4R): The trans isomer (analogous to natural L-4-hydroxyproline) places the carboxylate and hydroxyl groups in pseudo-equatorial positions, often preferred for stability.
 - (2S, 4S): The cis isomer creates a distinct spatial vector for the hydroxyl group, useful for probing specific receptor pockets.
- **Solubility & Stability:** Supplied as the hydrochloride salt, the compound exhibits enhanced stability against oxidation and improved water solubility compared to the free base, facilitating handling in aqueous coupling reactions.

Synthetic Utility: The "Divergent Hub"

This molecule acts as a synthetic hub.[1] Its three functional groups can be manipulated orthogonally to access a vast chemical space.

A. Nitrogen Functionalization (N1)

The secondary amine is the most reactive site. It typically undergoes:

- **Protection:** Fmoc, Boc, or Cbz protection is the first step for peptide synthesis applications.

- Reductive Amination: Reaction with aldehydes allows the introduction of diverse alkyl chains, crucial for optimizing lipophilicity (LogP).

B. Oxygen Functionalization (C4)

The C4-hydroxyl group is a "handle" for diversity:

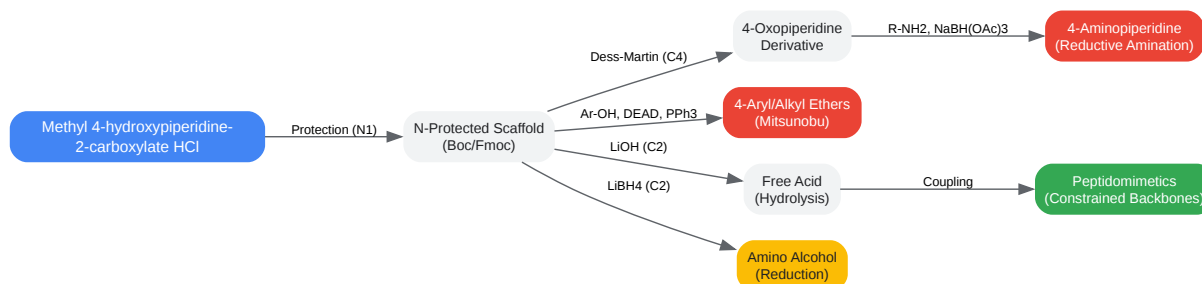
- Mitsunobu Reaction: Inversion of configuration at C4 to introduce aryl ethers or thioethers.
- Oxidation: Conversion to the ketone (4-oxopiperidic acid derivative) allows for subsequent reductive amination, converting the alcohol to an amine (4-aminopiperidine scaffold).
- Fluorination: Treatment with DAST converts the C-OH to C-F, a common bioisosteric replacement to block metabolism and modulate pKa.

C. Carboxylate Manipulation (C2)

- Hydrolysis: Saponification yields the free acid (4-hydroxypiperidic acid) for peptide coupling.
- Reduction: Conversion to the primary alcohol (2-hydroxymethyl piperidine) generates scaffolds for local anesthetics.

Visualizing the Synthetic Workflow

The following diagram illustrates the divergent pathways available from this single scaffold.



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Caption: Divergent synthetic pathways transforming the core scaffold into high-value pharmacological targets.

Applications in Drug Design[2][3]

Peptidomimetics & Protease Inhibitors

By substituting proline with 4-hydroxypipercolic acid derivatives, researchers can increase the metabolic stability of peptide drugs. The expanded ring size (6-membered vs. 5-membered proline) alters the peptide's cis/trans isomerization rate, often locking the bioactive conformation required to inhibit proteases (e.g., Thrombin, HCV NS3/4A).

Natural Product Synthesis

This scaffold is a direct precursor to Palinurin and other furanosesterterpenes. The (2S, 4R) isomer is naturally occurring in Calliandra plants and exhibits intrinsic anti-diabetic activity by lowering lipid peroxidation [1].

Beta-Lactamase Inhibitors

Chiral piperidine carboxylates are structural cousins to the diazabicyclooctane cores found in next-generation beta-lactamase inhibitors (e.g., Avibactam). They serve as critical intermediates in exploring non-beta-lactam scaffolds that resist bacterial hydrolysis [2].

Experimental Protocols

Protocol A: Preparation of N-Boc-4-Hydroxypipercolic Acid (Free Acid)

Target: To prepare the coupling-ready acid from the methyl ester HCl salt.

- Protection:
 - Dissolve Methyl 4-hydroxypiperidine-2-carboxylate HCl (10 mmol) in DCM (50 mL).
 - Add

(2.5 eq) followed by

(1.1 eq) at 0°C.

- Stir at RT for 4 hours. Wash with 1N HCl and brine. Dry () and concentrate.
- Hydrolysis:
 - Dissolve the crude N-Boc ester in THF/MeOH/Water (3:1:1).
 - Add LiOH (2.0 eq) and stir at RT for 2 hours (Monitor by TLC).
 - Critical Step: Acidify carefully to pH 3-4 with 1N HCl. Extract with EtOAc.[2]
 - Note: The product is water-soluble; avoid over-acidification or using minimal organic solvent for extraction.

Protocol B: Mitsunobu Inversion at C4

Target: To create a 4-phenoxy ether with inverted stereochemistry.

- Reagents: N-Boc-Methyl ester derivative (1.0 eq), Phenol (1.2 eq), (1.2 eq).
- Procedure:
 - Dissolve reagents in anhydrous THF under Nitrogen.
 - Cool to 0°C. Add DEAD or DIAD (1.2 eq) dropwise over 15 minutes.
 - Stir at RT overnight.
- Purification:
 - Concentrate and triturate with cold ether to precipitate phosphine oxide.
 - Purify filtrate via silica gel chromatography (Hexane/EtOAc gradient).

Quantitative Data Summary

Property	Value / Description	Relevance
Molecular Weight	195.64 g/mol	Fragment-based drug design (Rule of 3 compliant)
Form	Hydrochloride Salt	High water solubility, long shelf-life
Chirality	(2S, 4R) or (2S, 4S)	Critical for receptor stereoselectivity
pKa (Acid)	~2.2 (Predicted)	Carboxylate deprotonation for coupling
pKa (Base)	~9.0 (Piperidine)	Requires base for neutralization in synthesis

References

- Anti-diabetic and anti-oxidative effects of 4-hydroxypipericolic acid.National Institutes of Health (NIH). Available at: [\[Link\]](#)
- Synthesis of Palinurin.Royal Society of Chemistry (Chem Comm). Available at: [\[Link\]](#)
- 4-Hydroxypipericolic acid Compound Summary.PubChem. Available at: [\[Link\]](#)

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